

A Comparative Guide to 2-Octyldodecanol for Advanced Formulations

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Compound of Interest

Compound Name: 1-Decanol, 2-octyl-

Cat. No.: B1608721

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This guide provides comprehensive regulatory information, comparative performance data, and experimental guidelines for the use of 2-oxyldodecanol in research and drug development. It is intended for scientists and professionals in the pharmaceutical and cosmetic industries to objectively evaluate 2-oxyldodecanol against other common alternatives.

Regulatory Landscape and Safety Profile

2-Octyldodecanol is a long-chain fatty alcohol widely utilized in cosmetics and personal care products as an emollient, emulsifier, and solvent.[1][2] It is also employed in topical pharmaceutical formulations for its lubricating and emollient properties.[3]

Key Regulatory Status:

- United States (CIR): The Cosmetic Ingredient Review (CIR) Expert Panel has assessed the scientific data and concluded that 2-oxyldodecanol is safe for use in cosmetics and personal care products.[2][4]
- Europe (ECHA): It is registered under the REACH Regulation.[1] The European Chemicals Agency (ECHA) provides aggregated GHS information, which indicates the substance does not meet the criteria for classification as hazardous in the majority of notifications.[5]
- Ecocert: 2-Octyldodecanol is approved by ECOCERT for use in natural and organic cosmetics.[1]

- Australia & New Zealand: It is listed on the Australian Inventory of Industrial Chemicals and may be used in New Zealand under appropriate group standards.[5]

Overall, 2-octyldodecanol is generally regarded as a nontoxic and nonirritant material at the levels typically employed in formulations.[3] Acute toxicity studies in animals have shown no adverse effects at high doses.[3] While some sources note it can be a minor skin irritant in undiluted forms or for those with sensitive skin, it is broadly considered safe for its intended uses.[1][6]

Performance Comparison of Emollients

The selection of an emollient is critical to a formulation's sensory characteristics, stability, and efficacy. 2-Octyldodecanol is a medium-spreading emollient known for its ability to create a soft, smooth skin feel.[1][7] Its performance is often compared with other natural and synthetic emollients.

Below is a summary of comparative physicochemical data for 2-octyldodecanol and other common emollients.

Emollient	Type	Dynamic Viscosity (η) (mPa·s)	Density (g/cm ³)	Surface Tension (σ) (mN/m)	Spreading Capacity (mm ² /10 min)
2-Octyldodecanol	Synthetic	114	0.841	31.86	600
Dicaprylyl Carbonate	Synthetic	18-21	0.843	24.96	1600
Dibutyl Adipate	Synthetic	18-21	0.962	< 30	1000
Caprylic/Capric Triglyceride	Semi-synthetic	~30	~0.95	< 30	550
Macadamia Nut Oil	Natural	~40-50	0.916 - 0.924	31.6	Medium
Grapeseed Oil	Natural	~40-50	0.916 - 0.924	~33	Medium
Castor Oil	Natural	~600-700	0.964	37.1	Low

Data compiled from studies by Kulawik-Pióro et al. and other sources.[8][9][10]

Experimental Protocols

Objective evaluation of 2-oxyldodecanol requires standardized experimental protocols. The following sections detail methodologies for key performance assessments.

In Vitro Skin Permeation and Penetration

This protocol evaluates an ingredient's ability to cross the skin barrier, a key test for topical drug delivery and for assessing the penetration-enhancing effects of excipients like 2-oxyldodecanol.[3][11]

Methodology: Franz Diffusion Cell

- **Skin Preparation:** Use excised human or animal skin as the membrane barrier.[11] Mount the skin on the Franz diffusion cell with the stratum corneum facing the donor compartment.
- **System Setup:** The principle of the method is similar to Franz-diffusion cells, where the donor solution is placed in a device equipped with a membrane.[12] The receptor compartment is filled with a suitable buffer solution (e.g., Phosphate Buffer Saline, PBS pH 7.4) and maintained at 32°C to mimic physiological conditions.[12] The solution is continuously stirred.
- **Application:** Apply a precise amount of the test formulation containing the active pharmaceutical ingredient (API) and 2-octyldodecanol (or an alternative emollient) to the skin surface in the donor compartment.
- **Sampling:** At predetermined time intervals, collect samples from the receptor solution. Replace the collected volume with fresh buffer to maintain sink conditions.
- **Analysis:** Analyze the concentration of the API in the collected samples using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC) or UV-Vis spectrophotometry.[12]
- **Data Interpretation:** The flux (rate of penetration) of the API across the skin is calculated. Comparing the flux of formulations with and without 2-octyldodecanol, or with alternative emollients, determines its effect on skin penetration.[13]

Emulsion Stability Evaluation

As an emulsifier and stabilizer, 2-octyldodecanol's ability to maintain the integrity of an emulsion over time is a critical performance metric.[1][2] Emulsions are thermodynamically unstable, making stability testing essential.[14]

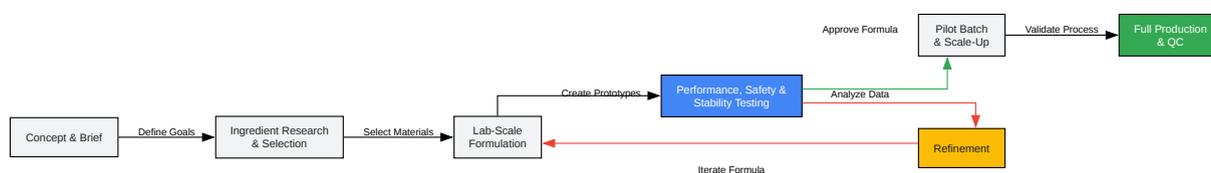
Methodology: Droplet Size and Zeta Potential Analysis

- **Sample Preparation:** Prepare oil-in-water (O/W) or water-in-oil (W/O) emulsions using 2-octyldodecanol as a key component of the oil phase.
- **Accelerated Aging:** Store the emulsion samples under various stress conditions (e.g., elevated temperatures of 40°C, freeze-thaw cycles) to accelerate destabilization processes like coalescence and creaming.[14]

- **Droplet Size Measurement:** At regular intervals, measure the emulsion's droplet size and distribution using techniques like dynamic light scattering (DLS) or laser diffraction. A significant increase in mean globule diameter over time indicates physical instability.[15]
- **Zeta Potential Measurement:** Measure the zeta potential of the droplets. Zeta potential indicates the magnitude of the electrostatic charge on the droplet surface, which is a key factor in preventing flocculation.[16] A stable emulsion typically maintains a zeta potential above ± 30 mV.[16]
- **Macroscopic Evaluation:** Visually inspect samples for signs of instability, such as phase separation, creaming, or sedimentation.

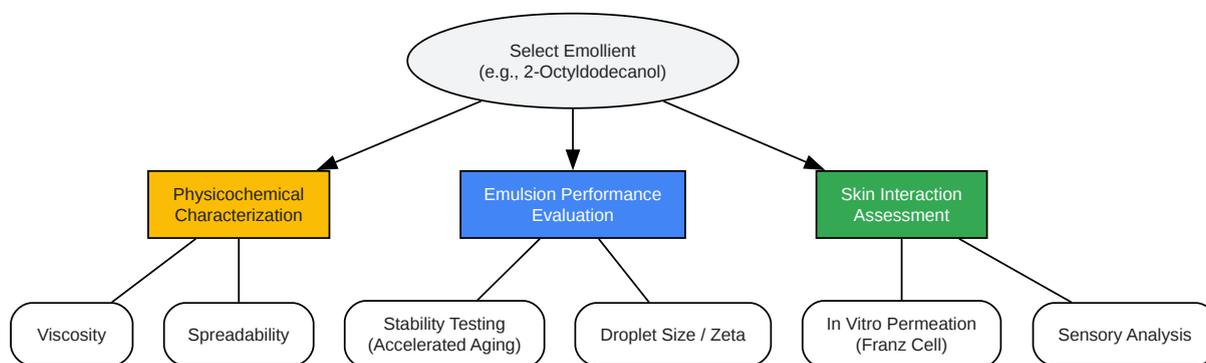
Visualized Workflows and Relationships

To clarify the logical processes in formulation and evaluation, the following diagrams are provided.



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Caption: Logical workflow for cosmetic and pharmaceutical product development.



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Caption: Standard experimental workflow for evaluating a new emollient.

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